

# physical and chemical properties of 4-Bromo-5-fluoro-2-nitroaniline

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## Compound of Interest

Compound Name: 4-Bromo-5-fluoro-2-nitroaniline

Cat. No.: B129579

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## Technical Guide: 4-Bromo-5-fluoro-2-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Bromo-5-fluoro-2-nitroaniline** is a halogenated nitroaniline derivative. Compounds of this class are of significant interest in medicinal chemistry and materials science due to their potential as intermediates in the synthesis of more complex molecules. This technical guide provides a comprehensive overview of the known physical and chemical properties of **4-Bromo-5-fluoro-2-nitroaniline**, detailed experimental protocols for the synthesis of a closely related isomer, and safety information.

## Core Physical and Chemical Properties

The physical and chemical properties of **4-Bromo-5-fluoro-2-nitroaniline** are summarized in the table below. Data for the closely related isomer, 2-Bromo-5-fluoro-4-nitroaniline, is also included for comparison where direct data for the target compound is unavailable.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrFN <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	235.01 g/mol	[1]
CAS Number	153505-36-3	
Appearance	Yellow to light brown crystalline solid (inferred)	[2]
Boiling Point	313.9 °C at 760 mmHg (Predicted)	
Melting Point	152-156 °C (for 2-Bromo-5-fluoro-4-nitroaniline)	
Solubility	Sparingly soluble in water; Soluble in methanol, N,N-Dimethylformamide; Very slightly soluble in chloroform; Practically insoluble in water (for 2-Bromo-5-fluoro-4-nitroaniline).	

## Spectroscopic Data

While specific spectra for **4-Bromo-5-fluoro-2-nitroaniline** are not publicly available, commercial suppliers indicate the availability of Nuclear Magnetic Resonance (NMR), High-Performance Liquid Chromatography (HPLC), and Liquid Chromatography-Mass Spectrometry (LC-MS) data upon request. For the related compound 4-bromo-2-nitroaniline, <sup>1</sup>H-NMR and <sup>13</sup>C-NMR spectra are available and show characteristic peaks for the aromatic protons and carbons, influenced by the electron-withdrawing nitro group and the bromine atom.

## Experimental Protocols: Synthesis

A detailed experimental protocol for the synthesis of **4-Bromo-5-fluoro-2-nitroaniline** is not readily available in the literature. However, a representative procedure for the synthesis of the constitutional isomer, 2-bromo-5-fluoro-4-nitroaniline, is well-documented and involves the

nitration of 2-bromo-5-fluoroaniline. A similar strategy would likely be employed for the target molecule.

#### Synthesis of 2-Bromo-5-fluoro-4-nitroaniline (A Representative Protocol)

This two-step synthesis involves the protection of the amino group of 2-bromo-5-fluoroaniline, followed by nitration and deprotection.

##### Step 1: Acetylation of 2-Bromo-5-fluoroaniline

- To a solution of 2-bromo-5-fluoroaniline in a suitable solvent (e.g., acetic acid), add acetic anhydride.
- Heat the reaction mixture under reflux for a specified period to ensure complete acetylation.
- Cool the mixture and pour it into ice water to precipitate the N-(2-bromo-5-fluorophenyl)acetamide.
- Filter the solid, wash with water, and dry.

##### Step 2: Nitration of N-(2-bromo-5-fluorophenyl)acetamide

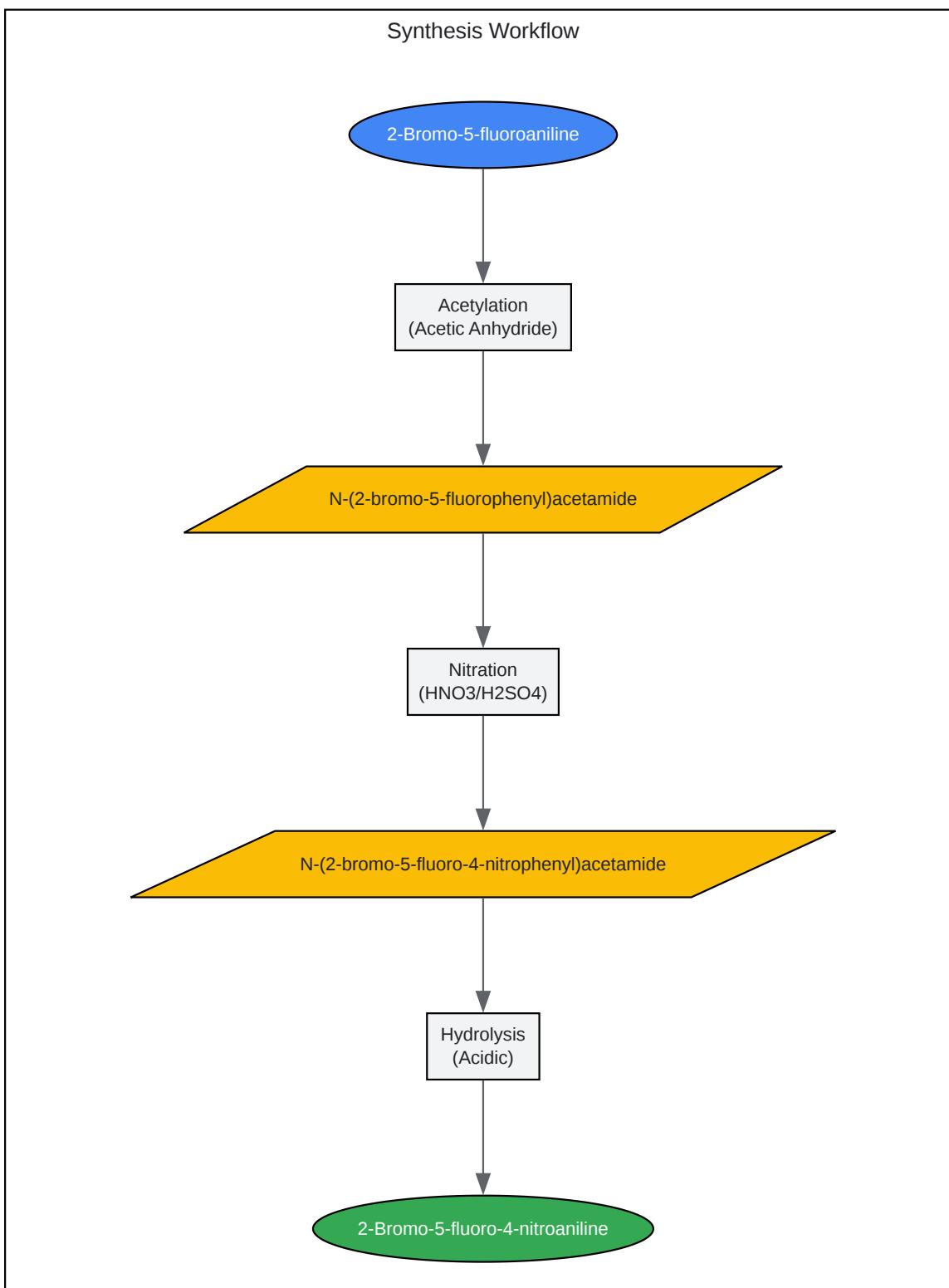
- Dissolve the acetylated compound in concentrated sulfuric acid at a low temperature (e.g., 0-5 °C).
- Slowly add a nitrating mixture (a mixture of concentrated nitric acid and concentrated sulfuric acid) while maintaining the low temperature.
- Stir the reaction mixture at low temperature for a period to allow for complete nitration.
- Carefully pour the reaction mixture onto crushed ice to precipitate the nitrated product.
- Filter the solid, wash thoroughly with water to remove excess acid, and dry.

##### Step 3: Hydrolysis of the Acetyl Group

- Suspend the nitrated acetanilide in an aqueous acidic solution (e.g., hydrochloric acid).

- Heat the mixture to reflux to hydrolyze the acetyl group.
- Cool the reaction mixture and neutralize with a base (e.g., sodium hydroxide) to precipitate the 2-bromo-5-fluoro-4-nitroaniline.
- Filter the product, wash with water, and dry.

Below is a workflow diagram for this representative synthesis.



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A representative synthetic workflow for a bromo-fluoro-nitroaniline.

## Biological Activity and Signaling Pathways

Currently, there is no publicly available information on the specific biological activities or signaling pathways associated with **4-Bromo-5-fluoro-2-nitroaniline**. However, its structural isomer, 2-bromo-5-fluoro-4-nitroaniline, is a key intermediate in the synthesis of Tezacaftor[3] [4], a drug used for the treatment of cystic fibrosis. Tezacaftor functions as a corrector of the cystic fibrosis transmembrane conductance regulator (CFTR) protein, aiding in its proper folding and trafficking to the cell surface.

The lack of direct biological data for **4-Bromo-5-fluoro-2-nitroaniline** suggests it is primarily used as a chemical building block. Researchers in drug discovery may utilize this compound as a scaffold to synthesize novel molecules with potential therapeutic activities. The presence of bromo, fluoro, and nitro functional groups provides multiple reaction sites for chemical modification.

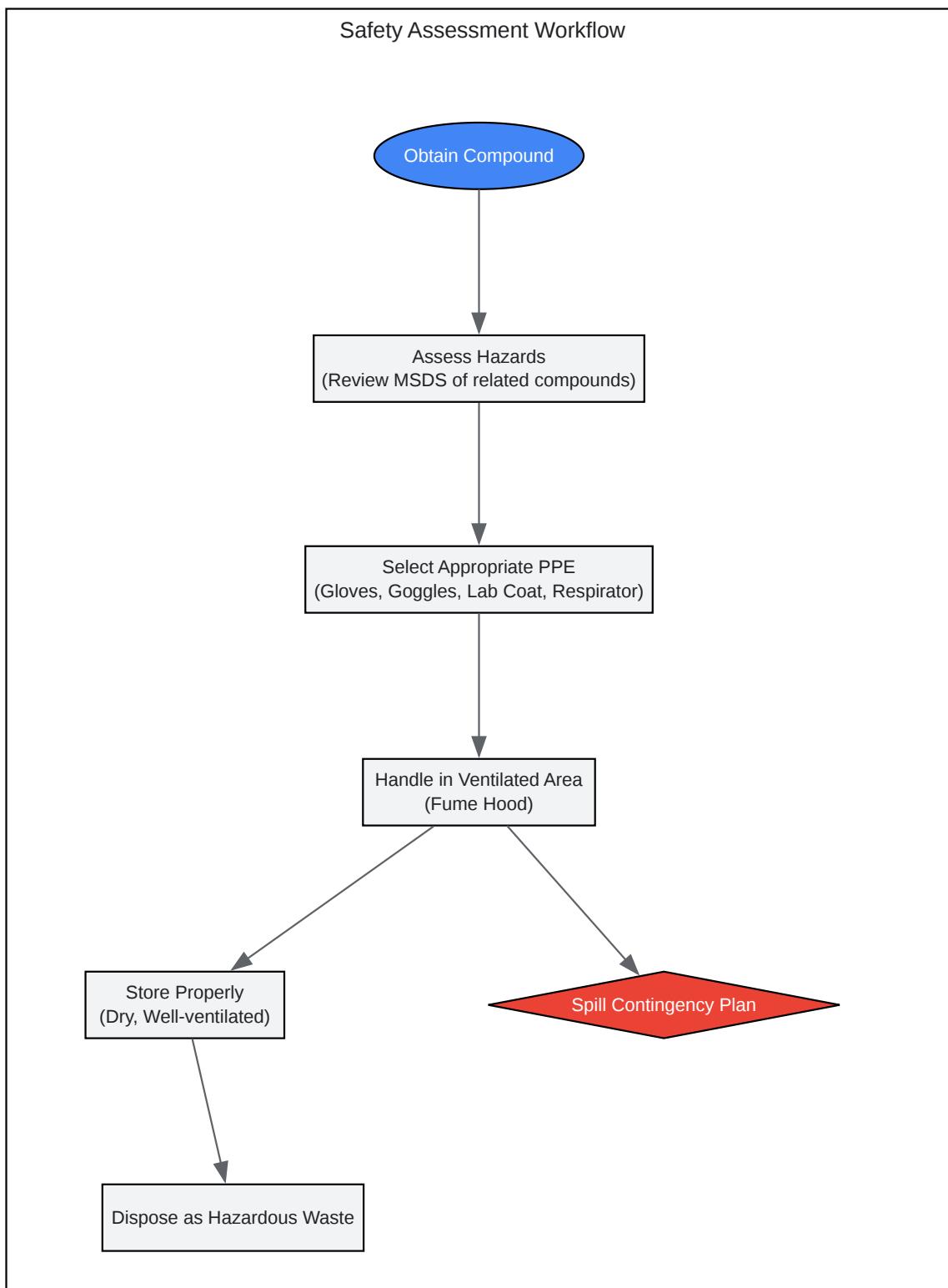
Due to the absence of data on its biological interactions, a signaling pathway diagram for **4-Bromo-5-fluoro-2-nitroaniline** cannot be provided at this time.

## Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **4-Bromo-5-fluoro-2-nitroaniline** is not widely available. However, based on the data for the closely related compound 2-bromo-5-fluoro-4-nitroaniline, the following hazards and precautions should be considered[1]:

- **Hazards:** Harmful if swallowed, in contact with skin, or if inhaled. Causes skin and serious eye irritation. May cause respiratory irritation[1].
- **Personal Protective Equipment (PPE):** Wear protective gloves, protective clothing, eye protection, and face protection. Use a respirator if ventilation is inadequate.
- **Handling:** Handle in a well-ventilated area. Avoid breathing dust. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly closed container in a dry and well-ventilated place.
- **Disposal:** Dispose of contents/container to an approved waste disposal plant.

The logical workflow for handling and safety assessment is outlined below.



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A general workflow for safety assessment and handling.

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## References

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